

Proper Disposal of Methyl Orsellinate: A Procedural Guide

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Compound of Interest

Compound Name: Methyl Orsellinate

Cat. No.: B104450

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The proper disposal of **methyl orsellinate** is crucial for maintaining laboratory safety and ensuring environmental compliance. As a compound classified with acute toxicity, it requires handling and disposal as hazardous chemical waste in accordance with local, state, and federal regulations.^{[1][2]} This guide provides a comprehensive, step-by-step procedure for the safe disposal of **methyl orsellinate** and associated materials in a laboratory setting.

Hazard Profile and Key Data

Methyl orsellinate is harmful if swallowed, in contact with skin, or inhaled.^[1] All handling and disposal procedures must be conducted while wearing appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.^[1]

The following table summarizes key quantitative data for **methyl orsellinate**:

Property	Value	Source
CAS Number	3187-58-4	^{[1][3]}
Molecular Formula	C ₉ H ₁₀ O ₄	^{[1][4]}
Molecular Weight	182.18 g/mol	^[4]
Melting Point	141-142 °C	^[1]
Boiling Point	339 °C at 760 mmHg	^[1]
Appearance	Solid	^[1]

Detailed Disposal Protocol

This protocol outlines the standard operating procedure for the disposal of **methyl orsellinate** waste. A laboratory's chemical waste becomes regulated as hazardous waste as soon as it is designated for disposal.[5][6]

1. Personal Protective Equipment (PPE) and Preparation

- Action: Before handling **methyl orsellinate** waste, ensure you are wearing appropriate PPE: safety glasses or goggles, a laboratory coat, and nitrile gloves.[1]
- Location: Conduct all waste handling within a certified chemical fume hood to avoid inhalation of dust or aerosols.[1]

2. Waste Segregation and Collection

- Principle: Never mix incompatible waste streams.[6][7] Keep solid and liquid waste separate.[8]
- Solid Waste: Collect unused or contaminated solid **methyl orsellinate**, along with contaminated items like weigh boats or filter paper, in a designated hazardous waste container.
- Liquid Waste: Collect solutions containing **methyl orsellinate** in a separate, compatible liquid hazardous waste container. Do not pour any solution containing **methyl orsellinate** down the drain.[9]
- Incompatibilities: Store **methyl orsellinate** waste away from strong oxidizing agents.[4]

3. Waste Container and Labeling

- Container: Use a chemically resistant, leak-proof container with a tightly sealing lid.[8][9] The container must be in good condition, free of cracks or leaks.[9]
- Labeling: Immediately label the waste container with a hazardous waste tag provided by your institution's Environmental Health & Safety (EH&S) department. The label must include:
 - The full chemical name: "**Methyl Orsellinate** Waste"

- An accurate estimation of the concentration and volume.
- All relevant hazard information (e.g., "Harmful," "Toxic").[\[7\]](#)
- The date waste was first added to the container.[\[5\]](#)

4. Waste Storage (Satellite Accumulation)

- Location: Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[\[5\]](#)[\[6\]](#)
- Containment: The container should be kept in a clean, compatible secondary containment bin or tray to contain any potential leaks.[\[6\]](#)[\[9\]](#)
- Closure: Keep the waste container closed at all times, except when adding waste.[\[5\]](#)[\[9\]](#)

5. Arranging for Disposal

- Procedure: Once the container is full or has reached the institutional time limit for accumulation (e.g., 9-12 months), submit a request for waste pickup through your institution's EH&S department.[\[5\]](#)[\[6\]](#)[\[9\]](#)
- Compliance: Do not transport hazardous waste outside of the laboratory. Only authorized EH&S personnel should handle the transport and final disposal.[\[6\]](#)

6. Decontamination of Empty Containers

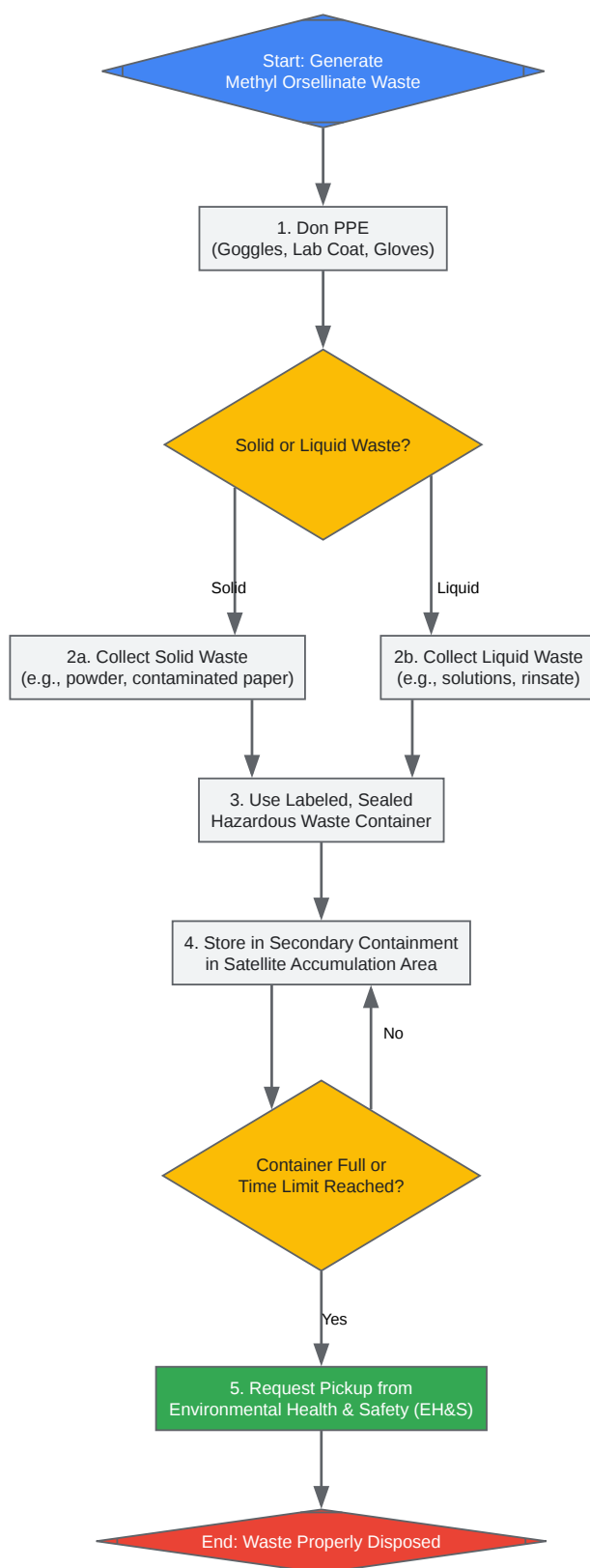
- Procedure: An empty container that held **methyl orsellinate** must be decontaminated before being disposed of as regular trash.[\[6\]](#)
- Rinsing: Triple rinse the empty container with a suitable solvent (such as alcohol or water, depending on the residue) that can dissolve **methyl orsellinate**.[\[6\]](#) Collect all rinsate as hazardous liquid waste.
- Final Disposal: After triple rinsing, deface or remove all hazardous labels from the container. [\[6\]](#)[\[7\]](#) It can then be disposed of in the appropriate glass or plastic recycling bin.[\[7\]](#)

7. Spill Management

- Action: In the event of a small spill, absorb the material with a non-reactive absorbent material (e.g., diatomite, universal binders).[\[1\]](#)
- Waste: All materials used for spill cleanup must be collected and disposed of as hazardous solid waste following the procedures outlined above.[\[6\]](#)[\[9\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **methyl orsellinate** waste in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **methyl orsellinate** waste.

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